

Glychionide A: A Technical Guide on its Discovery, History, and Biological Activity

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Compound of Interest

Compound Name: Glychionide A

Cat. No.: B1249369

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An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

Foreword: **Glychionide A**, a flavonoside derived from the roots of *Glycyrrhiza glabra* (licorice), has emerged as a compound of interest in oncological research. This document provides a comprehensive technical overview of its discovery, history, and known biological activities, with a focus on its effects on pancreatic cancer cells. Detailed experimental protocols and data are presented to facilitate further investigation and drug development efforts.

Discovery and History

Glychionide A was first isolated and identified in 2005 by a team of researchers led by J.R. Li. [1] Their work, published in the *Journal of Asian Natural Products Research*, described the isolation of two new flavonosides from the roots of *Glycyrrhiza glabra*, which they named **Glychionide A** and Glychionide B.

The structure of **Glychionide A** was elucidated through spectroscopic analysis and identified as 5,8-dihydroxy-flavone-7-O- β -d-glucuronide.[1] This discovery added to the extensive list of bioactive compounds isolated from licorice root, a plant with a long and well-documented history in traditional medicine across various cultures for treating a wide range of ailments.

Chemical and Physical Properties:

Property	Value
Molecular Formula	C ₂₁ H ₁₈ O ₁₁
IUPAC Name	(2S,3S,4S,5R,6S)-6-((5,8-dihydroxy-4-oxo-2-phenyl-4H-chromen-7-yl)oxy)-3,4,5-trihydroxyoxane-2-carboxylic acid
CAS Number	119152-50-0
SMILES	<chem>C1=CC=C(C=C1)C2=CC(=O)C3=C(O2)C(=C(C=C3O)O[C@H]4--INVALID-LINK--C(=O)O)O)O">C@@HO)O</chem>

Biological Activity and Mechanism of Action

Research has demonstrated that **Glychionide A** exhibits significant antitumor effects, particularly against pancreatic cancer cells. A key study investigating its impact on the PANC-1 human pancreatic cancer cell line revealed its ability to induce both apoptosis and autophagy.

Quantitative Data on Biological Activity

The following table summarizes the key quantitative findings from the investigation of **Glychionide A**'s effect on PANC-1 cells.

Parameter	Cell Line	Value
IC ₅₀ (Cell Viability)	PANC-1	14 µM
IC ₅₀ (Cell Viability)	hTRET-HPNE (normal pancreatic cells)	>100 µM

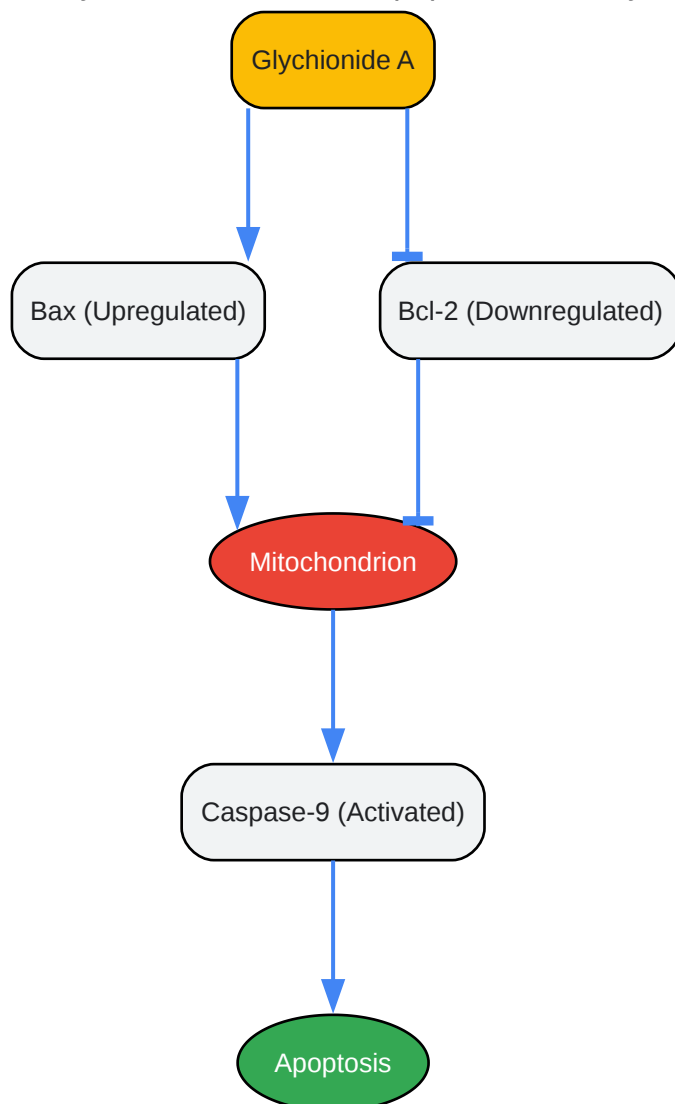
Signaling Pathways

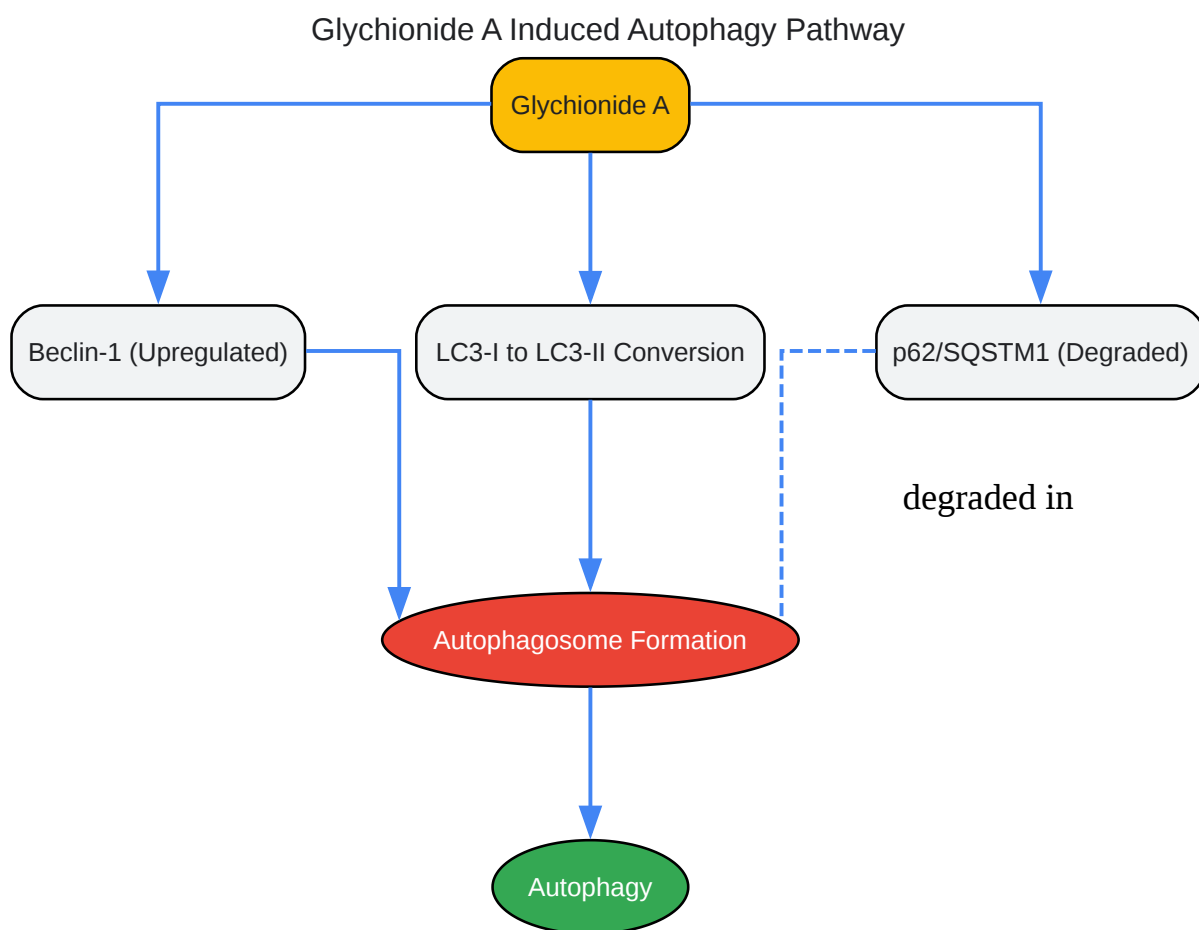
Glychionide A's anticancer activity is mediated through the activation of the intrinsic apoptotic pathway and the induction of autophagy.

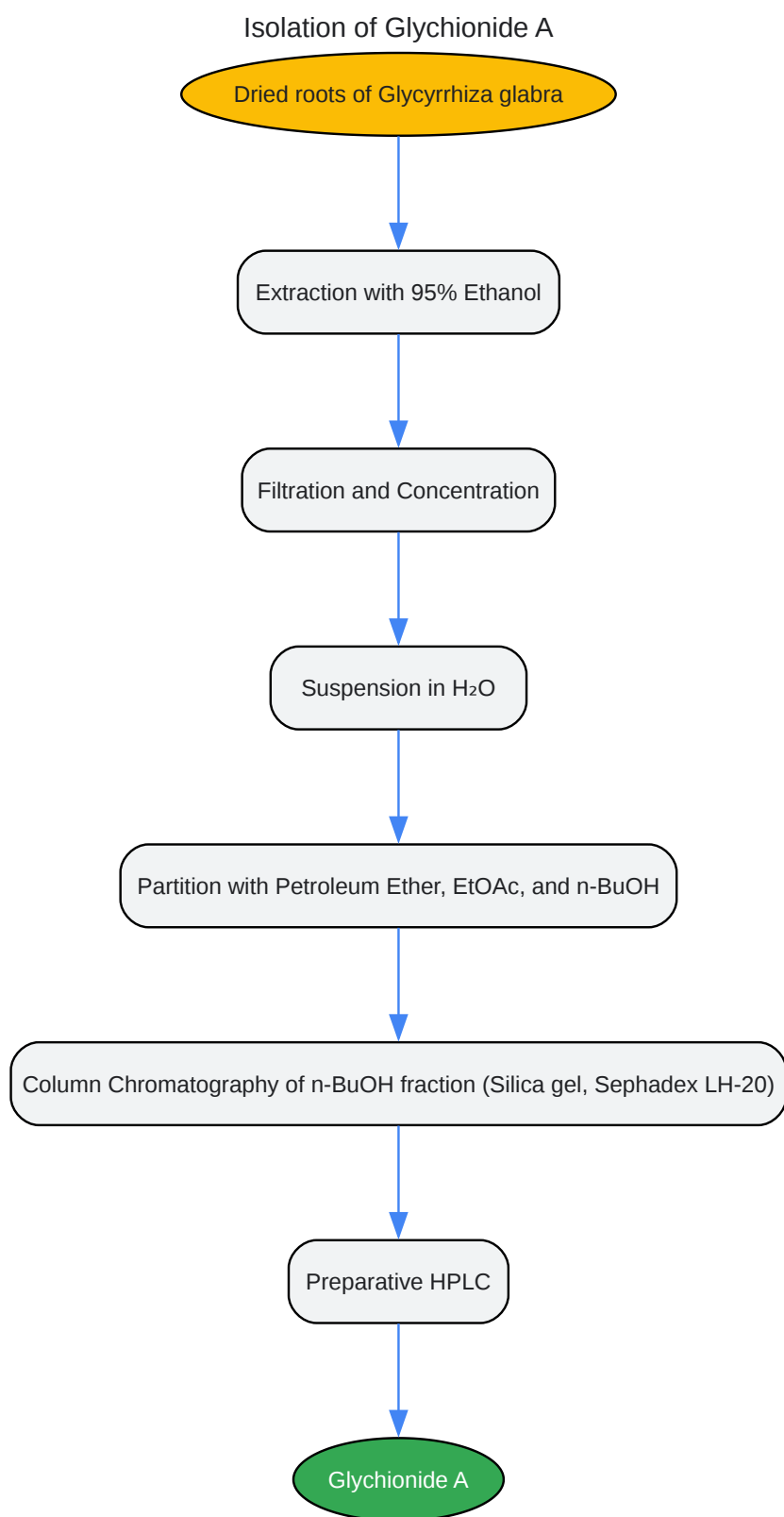
Apoptosis Signaling Pathway:

The induction of apoptosis by **Glychionide A** in PANC-1 cells is characterized by the upregulation of the pro-apoptotic protein Bax and the activation of Caspase-9, a key initiator caspase in the intrinsic pathway. Concurrently, the expression of the anti-apoptotic protein Bcl-2 is downregulated. This shift in the Bax/Bcl-2 ratio leads to mitochondrial outer membrane permeabilization, release of cytochrome c, and subsequent activation of the caspase cascade, culminating in programmed cell death.

Glychionide A Induced Apoptosis Pathway







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References

- 1. Glycyrrhiza glabra - PMC [pmc.ncbi.nlm.nih.gov]
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